

Application Notes and Protocols: Pigment Red 264 in High-Performance Coatings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Red 264*

Cat. No.: *B1384101*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Pigment Red 264**, a high-performance diketo-pyrrolo-pyrrole (DPP) pigment, for its use in advanced coating systems. The information is intended to guide researchers and formulators in leveraging the exceptional properties of this pigment for demanding applications.

Pigment Red 264 is a bluish-red organic pigment known for its outstanding lightfastness, weather resistance, and thermal stability, making it a preferred choice for automotive OEM finishes, industrial coatings, and other applications where long-term durability is critical.^{[1][2][3]} Its robust chemical structure ensures color integrity even in harsh environments.

Physicochemical and Fastness Properties of Pigment Red 264

The inherent properties of **Pigment Red 264** make it a high-performance pigment suitable for a wide range of demanding applications.^{[1][4][5]}

Property	Value	References
Chemical Name	Diketo-pyrrolo-pyrrole	[6][7]
C.I. Name	Pigment Red 264	[4][6][7]
C.I. Number	561300	[4][6]
CAS Number	88949-33-1	[4][6]
Molecular Formula	C30H20N2O2	[4][5][6]
Density	1.38 g/cm ³	[4][6]
Oil Absorption	50-60 ml/100g	[4][6]
Heat Resistance	300-320 °C	[4][6]
Lightfastness (1-8, 8 is excellent)	8	[4][7]
Acid Resistance (1-5, 5 is excellent)	5	[4][6][7]
Alkali Resistance (1-5, 5 is excellent)	5	[4][6][7]
Migration Resistance (1-5, 5 is excellent)	5	[4][6]

Performance in High-Performance Coatings

Pigment Red 264 is highly recommended for various high-performance coating systems due to its exceptional durability and color purity.

Coating System	Performance Characteristics	Recommended Use
Automotive OEM Coatings	Excellent weather and lightfastness, high color strength, and good recoat ability. [2] [3] [8]	Basecoats and topcoats
Industrial Coatings	High chemical resistance, thermal stability, and excellent durability. [3] [4] [9]	Machinery, equipment, and architectural elements
Powder Coatings	Good heat stability and dispersibility. [3]	Metal furniture, automotive parts, and appliances
Coil Coatings	Excellent weather resistance and color retention. [3] [9]	Building panels and roofing

Experimental Protocols

Protocol for Dispersion of Pigment Red 264 in a Solvent-Borne Acrylic System

This protocol outlines a standard procedure for dispersing **Pigment Red 264** to achieve optimal color development and stability in a high-performance solvent-borne acrylic coating.

Materials and Equipment:

- **Pigment Red 264**
- Acrylic resin solution (e.g., 50% in xylene/butyl acetate)
- Dispersing agent (e.g., high molecular weight polymeric dispersant)
- Solvent blend (e.g., xylene, butyl acetate, MEK)
- High-speed disperser with a Cowles blade
- Bead mill

- Hegman gauge
- Viscometer
- Analytical balance

Procedure:

- Preparation of the Mill Base:
 - In a suitable container, weigh the acrylic resin solution, the dispersing agent, and the solvent blend according to the formulation.
 - Mix these components at low speed until a homogeneous solution is obtained.
 - Gradually add the accurately weighed **Pigment Red 264** to the vortex of the stirred solution.
 - Increase the speed of the high-speed disperser to 1000-1500 rpm and disperse for 20-30 minutes to form a pre-mix.
- Milling:
 - Transfer the pre-mix to a bead mill charged with appropriate grinding media (e.g., 0.8-1.2 mm glass or ceramic beads).
 - Mill the paste at a suitable flow rate and rotor speed. Monitor the temperature to ensure it does not exceed 50°C.
 - Periodically take samples and check the fineness of grind using a Hegman gauge. The target is typically > 7.
- Let-Down:
 - Once the desired fineness of grind is achieved, transfer the mill base to a separate mixing vessel.

- Slowly add the remaining acrylic resin solution and other formulation components (e.g., crosslinkers, additives) under constant agitation.
- Continue mixing for another 15-20 minutes to ensure complete homogenization.
- Quality Control:
 - Measure the viscosity of the final coating and adjust with solvent if necessary.
 - Apply the coating to a test panel and evaluate the color, gloss, and other performance properties after curing.



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Caption: Experimental workflow for dispersing **Pigment Red 264**.

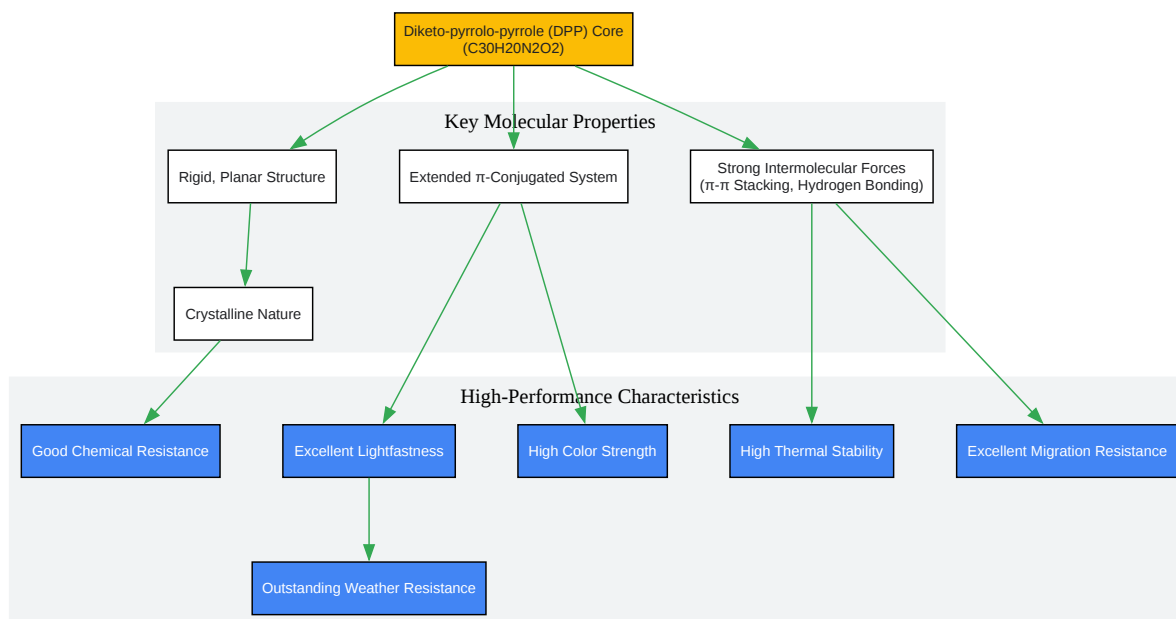
Representative High-Performance Coating Formulation

This table provides a starting point formulation for a high-performance topcoat using **Pigment Red 264**. The exact percentages will vary depending on the specific resin system, desired color depth, and application requirements.

Component	Function	Weight Percentage (%)
Mill Base		
Acrylic Resin (50% solids)	Binder	30 - 40
Pigment Red 264	Colorant	5 - 10
Dispersing Agent	Pigment Wetting & Stabilization	1 - 2
Solvent Blend	Viscosity & Flow Control	10 - 15
Let-Down		
Acrylic Resin (50% solids)	Binder	25 - 35
Melamine-Formaldehyde Resin	Crosslinker	10 - 15
UV Absorber / HALS	Durability Enhancement	1 - 2
Flow and Leveling Agent	Surface Properties	0.5 - 1
Catalyst	Curing	0.5 - 1
Solvent Blend	Final Viscosity Adjustment	5 - 10
Total	100	

Structure-Property Relationships

The exceptional performance of **Pigment Red 264** is a direct result of its chemical structure.



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Caption: Relationship between **Pigment Red 264**'s structure and performance.

In conclusion, **Pigment Red 264** is a high-performance pigment that offers a superior combination of coloristic properties and durability. Its excellent fastness to light, heat, and chemicals makes it an ideal choice for demanding coating applications where long-term performance is essential. Proper dispersion is key to unlocking the full potential of this pigment in any coating system.

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- To cite this document: BenchChem. [Application Notes and Protocols: Pigment Red 264 in High-Performance Coatings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1384101#using-pigment-red-264-in-high-performance-coatings]

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